

Calcium 2-oxo-3-phenylpropanoate: A Versatile Precursor in Organic Synthesis

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Compound of Interest

Compound Name: *Calcium 2-oxo-3-phenylpropanoate*

Cat. No.: *B1588136*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium 2-oxo-3-phenylpropanoate, also known as calcium phenylpyruvate, is an organic salt that has garnered significant interest in the fields of organic synthesis and medicinal chemistry. As the calcium salt of phenylpyruvic acid, it serves as a key intermediate and precursor in the synthesis of a variety of valuable organic molecules, most notably the essential amino acid L-phenylalanine and its derivatives. Its bifunctional nature, possessing both a carboxylate and a keto group, allows for a range of chemical transformations, making it a versatile building block in the synthesis of pharmaceuticals and other bioactive compounds. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **Calcium 2-oxo-3-phenylpropanoate** as a precursor in organic synthesis, with a focus on quantitative data, detailed experimental protocols, and relevant biological pathways.

Chemical and Physical Properties

Calcium 2-oxo-3-phenylpropanoate is a white to off-white crystalline powder. A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Reference
CAS Number	51828-93-4	[1]
Molecular Formula	C ₁₈ H ₁₄ CaO ₆	[2]
Molecular Weight	366.38 g/mol	[2]
Appearance	White to off-white powder	[3]
Melting Point	172°C (decomposes)	[3]
Solubility	Soluble in water	[3]

Spectroscopic Data

The structural elucidation of **Calcium 2-oxo-3-phenylpropanoate** is typically achieved through a combination of spectroscopic techniques. While a dedicated, comprehensive spectral analysis of the calcium salt is not readily available in the literature, the following tables summarize the expected and reported spectral data for the phenylpyruvate anion, which is the core component of the salt.

Table 1: Representative ¹H NMR Spectral Data for the Phenylpyruvate Anion (Data based on experimental spectra of the parent acid, phenylpyruvic acid)

Chemical Shift (δ) ppm	Multiplicity	Assignment
7.18 - 7.75	Multiplet	Aromatic protons (C ₆ H ₅ -)
6.38	Singlet	Enol proton (=CH-)
4.12	Singlet	Methylene protons (-CH ₂ -)

Table 2: Key IR Absorption Bands for Phenylpyruvic Acid

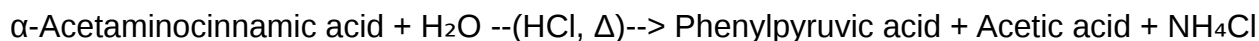
Wavenumber (cm ⁻¹)	Functional Group Assignment
~1700	C=O stretch (ketone and carboxylic acid)
3000-2500	O-H stretch (carboxylic acid)
1600, 1495, 1450	C=C stretch (aromatic ring)

Experimental Protocols

Synthesis of Phenylpyruvic Acid (Precursor)

The most common precursor for the synthesis of **Calcium 2-oxo-3-phenylpropanoate** is phenylpyruvic acid. A reliable method for its preparation is the hydrolysis of α -acetaminocinnamic acid.

Reaction:



Procedure:

- In a 500-mL flask equipped with a reflux condenser, combine 10 g (0.05 mole) of α -acetaminocinnamic acid and 200 mL of 1 N hydrochloric acid.
- Heat the mixture to boiling and maintain reflux for 3 hours.
- If any oily droplets separate, filter the hot solution.
- Allow the filtrate to cool to room temperature, and then place it in a refrigerator for several hours to facilitate crystallization.
- Collect the crystals of phenylpyruvic acid by vacuum filtration on a Büchner funnel and wash with a small amount of ice-cold water.
- Extract the combined filtrate and washings with four 50-mL portions of ether.
- Evaporate the ether from the combined extracts at room temperature, and finally in a vacuum desiccator.

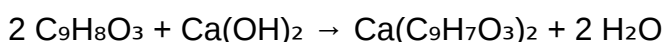
- Combine the residue from the ether extract with the first crop of crystals and dry in a vacuum desiccator over calcium chloride and potassium hydroxide.

Yield: 7.2–7.7 g (88–94%)

Synthesis of Calcium 2-oxo-3-phenylpropanoate

The synthesis of the calcium salt is typically achieved through a direct neutralization reaction between phenylpyruvic acid and a calcium base.

Reaction:



Procedure:

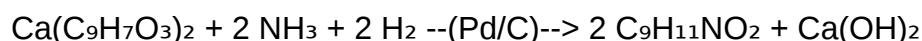
- Dissolve 10.0 g (0.061 mol) of phenylpyruvic acid in 100 mL of ethanol in a 250-mL beaker with stirring.
- In a separate beaker, prepare a suspension of 2.26 g (0.0305 mol) of calcium hydroxide in 50 mL of water.
- Slowly add the calcium hydroxide suspension to the ethanolic solution of phenylpyruvic acid with continuous stirring.
- A white precipitate of **Calcium 2-oxo-3-phenylpropanoate** will form.
- Continue stirring the mixture at room temperature for 1 hour to ensure complete reaction.
- Collect the precipitate by vacuum filtration and wash with two 20-mL portions of ethanol followed by two 20-mL portions of diethyl ether.
- Dry the product in a vacuum oven at 50°C to a constant weight.

Yield: Approximately 85-90%.

Application in Synthesis: Reductive Amination to DL-Phenylalanine

Calcium 2-oxo-3-phenylpropanoate is a valuable precursor for the synthesis of phenylalanine via reductive amination.

Reaction:



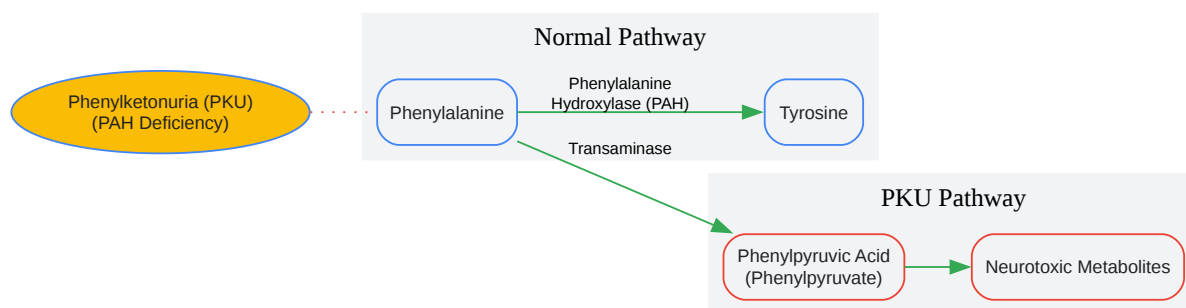
Procedure:

- In a high-pressure reactor, suspend 5.0 g of **Calcium 2-oxo-3-phenylpropanoate** and 0.5 g of 5% Pd/C catalyst in 100 mL of aqueous ammonia (28%).
- Seal the reactor and purge with nitrogen gas, followed by hydrogen gas.
- Pressurize the reactor with hydrogen to 1.0 MPa.
- Heat the mixture to 55°C and stir vigorously for 3 hours.
- After cooling to room temperature, carefully vent the reactor and filter the reaction mixture to remove the catalyst.
- Acidify the filtrate with 6 M HCl to a pH of approximately 6 to precipitate the DL-phenylalanine.
- Collect the product by filtration, wash with cold water, and dry under vacuum.

Yield: >95%

Role in Biological Pathways and Signaling

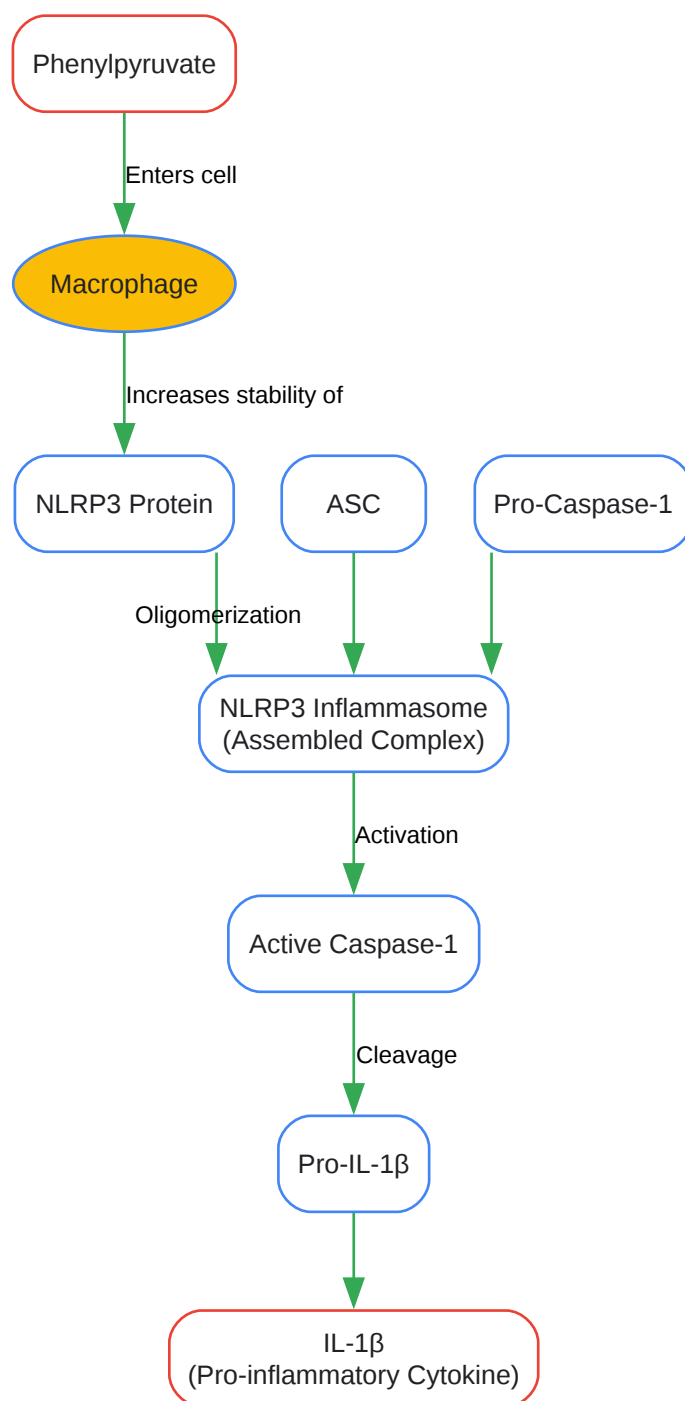
Phenylpyruvic acid, the conjugate acid of the 2-oxo-3-phenylpropanoate anion, is a key metabolite in the phenylalanine metabolic pathway. In healthy individuals, the majority of dietary phenylalanine is converted to tyrosine by the enzyme phenylalanine hydroxylase. However, in the genetic disorder phenylketonuria (PKU), this enzyme is deficient, leading to the accumulation of phenylalanine and its subsequent transamination to phenylpyruvic acid.^[4] The buildup of phenylpyruvic acid and its metabolites is neurotoxic and leads to the severe symptoms associated with untreated PKU.



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Phenylalanine metabolism in healthy individuals and in Phenylketonuria (PKU).

Recent research has also implicated phenylpyruvate in inflammatory signaling pathways. It has been shown to enhance the activation of the NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome in macrophages.[5] The NLRP3 inflammasome is a multiprotein complex that plays a crucial role in the innate immune response by activating caspase-1, which in turn processes pro-inflammatory cytokines like IL-1 β and IL-18. The proposed mechanism involves phenylpyruvate entering macrophages and promoting the stability of the NLRP3 protein, leading to a persistent pro-inflammatory state.[5]



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Proposed mechanism of Phenylpyruvate-mediated NLRP3 inflammasome activation.

Conclusion

Calcium 2-oxo-3-phenylpropanoate is a valuable and versatile precursor in organic synthesis. Its straightforward synthesis from phenylpyruvic acid and its efficient conversion to

L-phenylalanine and other derivatives make it an important compound for the pharmaceutical and nutraceutical industries. The connection of its parent acid to significant biological pathways, such as phenylalanine metabolism and inflammatory signaling, underscores its relevance in drug discovery and development. The experimental protocols and data presented in this guide provide a solid foundation for researchers and scientists working with this important chemical intermediate.

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